

5-Bromo-1-ethyl-1H-pyrazole CAS number and molecular weight

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Compound of Interest

Compound Name: 5-Bromo-1-ethyl-1H-pyrazole

Cat. No.: B581165

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Technical Data Sheet: 5-Bromo-1-ethyl-1H-pyrazole

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **5-Bromo-1-ethyl-1H-pyrazole**, summarizing its key chemical identifiers. Due to the nature of available public information, this guide focuses on the fundamental physicochemical properties. Detailed experimental protocols and established signaling pathways involving this specific compound are not extensively documented in publicly accessible literature.

Chemical Identity and Properties

The primary identifiers and molecular characteristics of **5-Bromo-1-ethyl-1H-pyrazole** are summarized below for easy reference.

| Identifier | Value | Source |
|-------------------|--|--------|
| CAS Number | 1268334-99-1 | [1][2] |
| Molecular Formula | C ₅ H ₇ BrN ₂ | [3] |
| Molecular Weight | 175.029 g/mol | [2] |
| Monoisotopic Mass | 173.97926 Da | [3] |

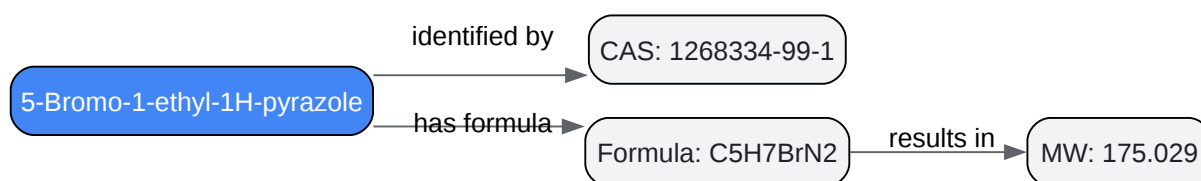
Note: The scientific literature and chemical databases list several related compounds with similar names. It is crucial to verify the CAS number to ensure the correct substance is being referenced. For instance, "**5-bromo-1-ethyl-1H-pyrazole-4-carboxylic acid**" has a distinct CAS number of 1564628-87-0 and a molecular weight of 219.04.[4] Similarly, "**5-Bromo-1-ethyl-1H-pyrazole-4-carbaldehyde**" is identified by CAS number 1780579-42-1 and has a molar mass of 203.04.[5]

Experimental Protocols and Biological Activity

A comprehensive search of scientific literature and chemical databases did not yield detailed experimental protocols or established signaling pathways specifically associated with **5-Bromo-1-ethyl-1H-pyrazole**. This suggests that the compound may primarily be used as a chemical intermediate in the synthesis of more complex molecules. Researchers interested in the potential applications of this compound would likely need to develop their own experimental procedures.

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common identifiers for **5-Bromo-1-ethyl-1H-pyrazole**.



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Key Identifiers for **5-Bromo-1-ethyl-1H-pyrazole**

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